

# cyazofamid good agricultural practice GAP northern Europe

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cyazofamid

CAS No.: 120116-88-3

Cat. No.: S633182

[Get Quote](#)

## Cyazofamid Application Profile

The table below summarizes the core technical and application data for a representative **Cyazofamid** formulation, primarily based on global guidelines [1].

Table 1: Cyazofamid 10% SC Technical and Application Data

Aspect	Details
Active Ingredient	Cyazofamid 10% (Suspension Concentrate) [1]
Chemical Class/FRAC Group	Qil Fungicide (Quinone inside Inhibitor) - Group 21 [1]
Mode of Action	Inhibits mitochondrial complex III (Qi site), disrupting cellular respiration in oomycete pathogens [1].
Target Pathogens	Oomycetes including <i>Phytophthora infestans</i> (Late blight), <i>Peronospora</i> spp. (Downy mildew), <i>Pythium</i> spp. (damping-off, root rot) [1].
Application Method	Foliar spray or drench; ensure thorough coverage of foliage and stems [1].

Aspect	Details
Water Volume	200–500 L/ha, adjusted for crop type and canopy density [1].
Rainfastness	1 to 2 hours after application [1].
Key Crops & Uses	<b>Tomato, Potato:</b> Late blight control. <b>Cucumber, Lettuce, Onion, Grape:</b> Downy mildew control. <b>Ornamentals:</b> Control of <i>Pythium</i> and <i>Phytophthora</i> [1].

### Recommended Dosage and Timing [1]

- **Tomato (Late blight):** 500–750 mL/ha. Apply preventively and repeat every 7–10 days.
- **Potato (Late blight):** 500–700 mL/ha. Apply before disease onset; 2-3 applications may be needed.
- **Cucumber (Downy mildew):** 400–600 mL/ha. Apply at the first signs of disease.
- **Lettuce (Downy mildew):** 500 mL/ha. Apply every 7–10 days as needed.
- **Ornamentals (*Pythium*, *Phytophthora*):** 500–750 mL/ha (or 50–100 mL/100 L water for drenching). Apply based on risk, as a foliar spray or drench.

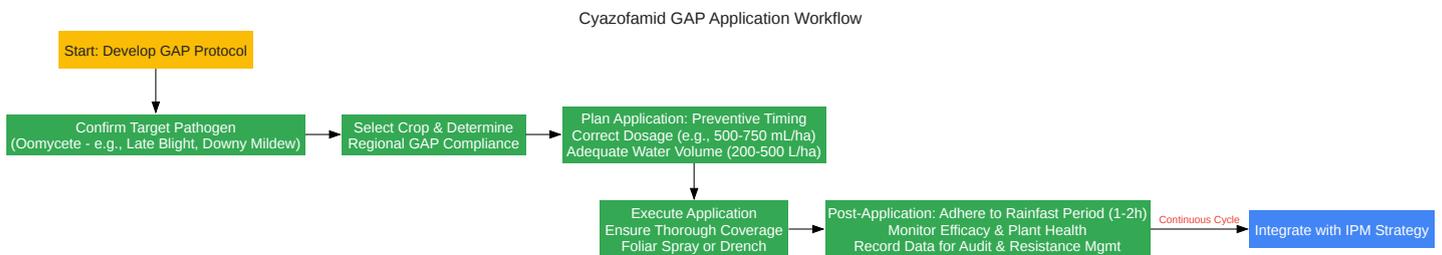
## Market and Regulatory Context in Europe

Understanding the broader regulatory and market landscape in Europe is crucial for researchers.

- **Market Presence:** The **Cyazofamid** fungicide market is dynamic and growing in Europe, with specific analyses conducted for northern countries like **Sweden, Norway, Denmark, and Finland** [2]. This indicates its use and relevance in the region.
- **Regulatory Oversight:** The European Food Safety Authority (EFSA) provides scientific oversight for pesticide risk assessment. **Cyazofamid** has undergone a specific consultation process with Member States on confirmatory data, affirming its regulated use within the EU framework [3].
- **Regional Practices:** A 2021 Europe-wide study highlighted that pesticide dosages in practice can vary significantly (up to 20-fold) from recommended doses, underscoring the importance of precise, research-backed GAP guidelines [4]. Furthermore, oilseed rape (a major crop in Northern Europe) is highly susceptible to soil-borne diseases, creating a need for effective, integrated protection strategies where fungicides like **Cyazofamid** play a role [5].

## GAP-Based Application Workflow

The following diagram illustrates the decision-making and application workflow for implementing a **Cyazofamid** GAP program.



[Click to download full resolution via product page](#)

## Key Considerations for Research and Implementation

For researchers and scientists, the following points are critical when working with **Cyazofamid**:

- **Resistance Management:** As a FRAC Group 21 fungicide, **Cyazofamid** is a valuable tool for resistance management. Its unique mode of action makes it an ideal candidate for use in rotation or mixture with fungicides from different groups (e.g., FRAC codes 4, 11, 40) to delay the development of resistant pathogen strains [1].
- **Integration with IPM:** GAP for **Cyazofamid** should be embedded within a broader Integrated Pest Management framework. This includes using disease prediction models, selecting resistant crop varieties, and implementing cultural controls to reduce dependency on chemical interventions [5] [4].
- **Data Gaps and Future Research:** While the core toxicological assessments for **Cyazofamid** are addressed in the EU, research into refining application techniques (e.g., adjusting water volume and droplet size for northern European climates), and generating more region-specific residue and efficacy data for minor crops would further support and optimize GAP.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 10% SC – Targeted Fungicide for Oomycete Disease... Cyazofamid [smagrlichem.com]
2. Cyazofamid Fungicide Market by Applications: Poland [linkedin.com]
3. Outcome of the consultation with Member States, the applicant ... [efsa.europa.eu]
4. Selected farm-level crop protection practices in Europe and ... [sciencedirect.com]
5. Scientific evidence of sustainable plant disease protection ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [cyazofamid good agricultural practice GAP northern Europe].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b633182#cyazofamid-good-agricultural-practice-gap-northern-europe>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)